

Isopropyl Levulinate: A Comprehensive Technical Guide to its Applications in Green Chemistry

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Compound of Interest

Compound Name: *Isopropyl 4-oxopentanoate*

Cat. No.: *B1584858*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Isopropyl levulinate, a bio-based compound derived from the catalytic conversion of biomass, is emerging as a versatile platform chemical with significant potential in green chemistry. Its biodegradability, low toxicity, and desirable physicochemical properties make it a promising sustainable alternative to conventional petroleum-derived products. This technical guide explores the synthesis, properties, and key applications of isopropyl levulinate, providing researchers and industry professionals with in-depth information to foster its adoption in the development of environmentally benign processes and products.

Physicochemical Properties of Isopropyl Levulinate

A thorough understanding of the physicochemical properties of isopropyl levulinate is crucial for its effective application. The following table summarizes key quantitative data for this compound.

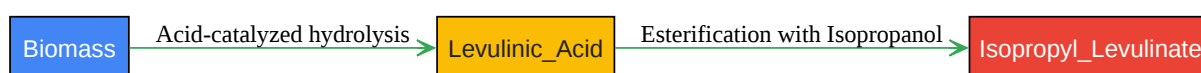
Property	Value	Unit	Reference
Molecular Formula	C8H14O3	-	[1][2]
Molecular Weight	158.19	g/mol	[1][2]
Specific Gravity	0.98100 to 0.98700 @ 25.00 °C	-	[3][4]
Refractive Index	1.41800 to 1.42400 @ 20.00 °C	-	[3][4]
Boiling Point	209.00	°C @ 760.00 mm Hg	[3]
Flash Point	84.44	°C	[3][4]
Vapor Pressure	0.204	mmHg @ 25.00 °C (est.)	[3]
logP (o/w)	0.792	(est.)	[3]
Solubility	Soluble in alcohol; very slightly soluble in water.	-	[3]

Synthesis of Isopropyl Levulinate

The primary route for synthesizing isopropyl levulinate is the esterification of levulinic acid with isopropanol. This reaction is typically catalyzed by an acid.

Logical Relationship: From Biomass to Isopropyl Levulinate

The following diagram illustrates the general pathway for the production of isopropyl levulinate from a biomass feedstock.



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Caption: Production pathway from biomass to isopropyl levulinate.

Experimental Protocol: Catalytic Esterification of Levulinic Acid with Isopropanol

This section provides a detailed methodology for the synthesis of isopropyl levulinate using a solid acid catalyst.

Materials:

- Levulinic acid (LA)
- Isopropanol (IPA)
- Solid acid catalyst (e.g., sulfonated carbon-based catalyst)[1]
- Toluene (optional, as an azeotropic solvent)[1]
- Anhydrous sodium sulfate
- Rotary evaporator
- Magnetic stirrer with hotplate
- Reflux condenser
- Separatory funnel
- Standard laboratory glassware

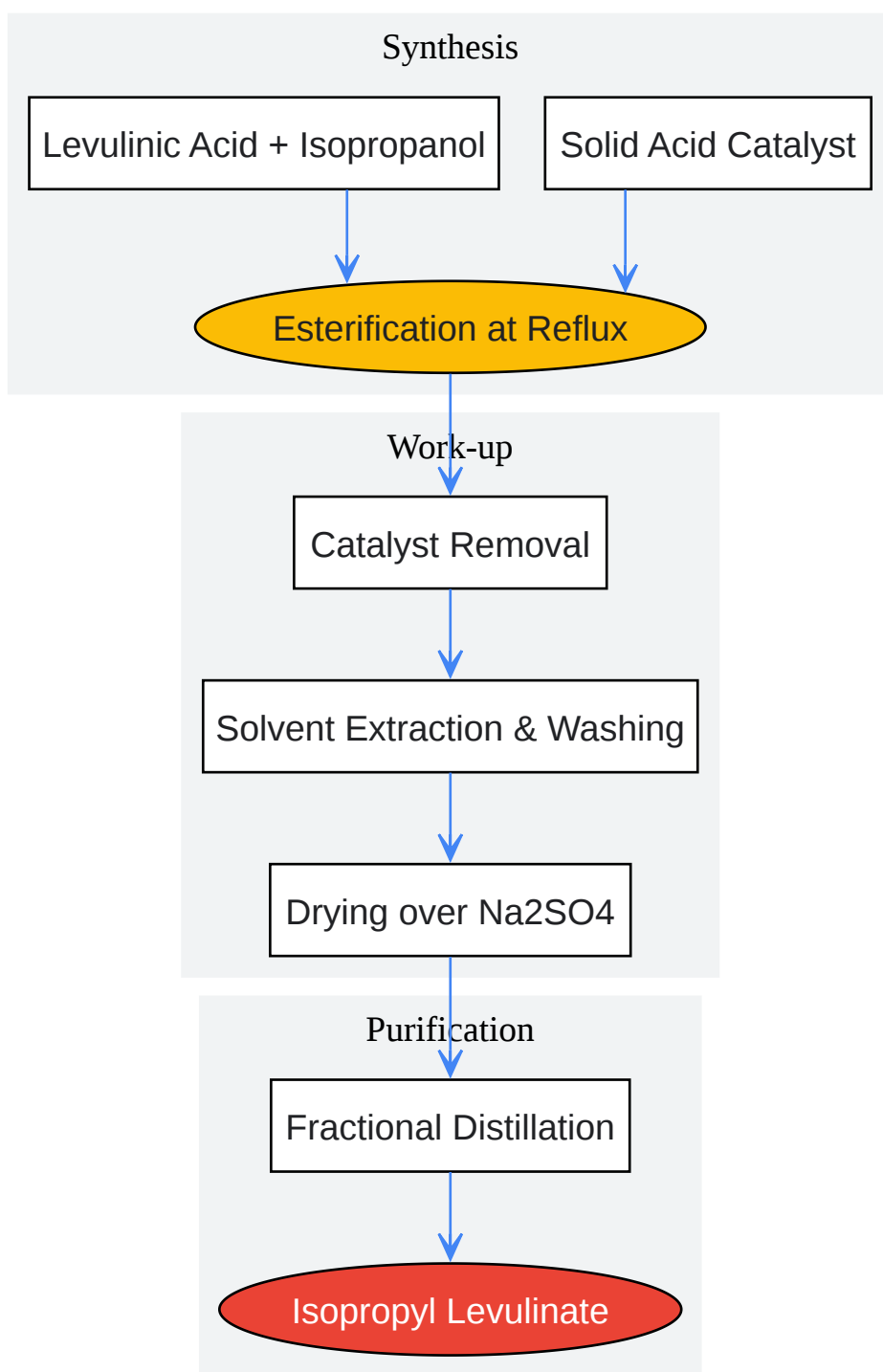
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add levulinic acid and isopropanol. A typical molar ratio of alcohol to levulinic acid is 6:1.[5]
- **Catalyst Addition:** Introduce the solid acid catalyst to the reaction mixture. The catalyst loading is typically around 0.3 g for a specific molar ratio of reactants.[5]

- **Reaction Conditions:** Heat the mixture to the reflux temperature of isopropanol (approximately 82 °C) and maintain vigorous stirring. The reaction time can vary from several hours (e.g., 5 hours) to achieve high conversion.^{[1][5]}
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to determine the conversion of levulinic acid.
- **Catalyst Removal:** After the reaction is complete, cool the mixture to room temperature and separate the solid catalyst by filtration.
- **Product Isolation:** Transfer the liquid mixture to a separatory funnel. If toluene was used, it can be removed along with excess isopropanol and water using a rotary evaporator.
- **Purification:** Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine. Dry the organic layer over anhydrous sodium sulfate.
- **Final Purification:** Purify the crude isopropyl levulinate by fractional distillation or column chromatography to obtain the final product.

Experimental Workflow: Synthesis and Purification

The following diagram outlines the general workflow for the synthesis and purification of isopropyl levulinate.



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Caption: Experimental workflow for isopropyl levulinate synthesis.

Potential Applications in Green Chemistry

Isopropyl levulinate's favorable properties position it as a valuable green chemical in several applications.

Biofuel and Fuel Additive

Alkyl levulinates, including isopropyl levulinate, are promising as additives for transportation fuels like diesel.[3] Their oxygen content can lead to cleaner combustion and reduced soot formation. While specific data for isopropyl levulinate is still emerging, studies on similar levulinate esters provide valuable insights.

Performance Data of Alkyl Levulinates in Diesel Blends:

Parameter	Effect of Alkyl Levulinate Addition	Reference
Cetane Number	Generally lower than conventional diesel. Methyl and ethyl levulinate have reported cetane numbers of 7.8 and <5 respectively.	[6][7]
Cloud Point	May increase, affecting cold flow properties.	[8]
Pour Point	May be reduced, improving cold flow properties.	[8]
Emissions	Can lead to a reduction in particulate matter (soot).	[3]

Further research is needed to fully quantify the impact of isopropyl levulinate on diesel fuel properties and engine performance.

Green Solvent

The concept of "green solvents" aims to reduce the environmental impact associated with traditional organic solvents.[9][10] Isopropyl levulinate, with its bio-based origin and low toxicity, is a candidate for a green solvent in various applications, including organic synthesis and

extractions. Its ester functionality provides a unique solvency profile that can be advantageous in specific chemical transformations.

Chemical Intermediate

Isopropyl levulinate can serve as a versatile building block for the synthesis of other valuable chemicals. For instance, it can be converted to γ -valerolactone (GVL), another important platform chemical, through catalytic processes.[11] GVL itself has numerous applications, including as a green solvent and a precursor to polymers and fuels.[12]

Flavor and Fragrance Industry

Levulinate esters are known for their fruity and sweet aromas, making them valuable in the flavor and fragrance industry.[3] While specific applications of isopropyl levulinate in this sector are not extensively documented in the provided search results, its structural similarity to other commercially used levulinate esters suggests potential in this area.

Conclusion

Isopropyl levulinate stands out as a promising, bio-derived chemical with a wide range of potential applications in green chemistry. Its synthesis from renewable resources, coupled with its favorable properties, makes it an attractive alternative to petroleum-based counterparts. Further research and development, particularly in quantifying its performance as a fuel additive and exploring its full potential as a green solvent, will be crucial in realizing its commercial viability and contribution to a more sustainable chemical industry. This guide provides a foundational understanding for researchers and professionals to explore and innovate with this versatile green chemical.

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